

Preamble: Navigating the Spectroscopic Landscape of Aminophenols

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Compound of Interest

Compound Name: 5-Amino-2-isopropylphenol

CAS No.: 850085-99-3

Cat. No.: B1530137

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In the realm of drug development and materials science, aminophenolic scaffolds are of paramount importance due to the versatile reactivity endowed by their acidic hydroxyl and basic amino functionalities.^[1] The specific isomer, **5-Amino-2-isopropylphenol**, presents a unique substitution pattern that dictates its electronic and steric properties, making its unambiguous structural confirmation a critical first step in any research endeavor.

This guide provides a comprehensive analysis of the expected spectroscopic data for **5-Amino-2-isopropylphenol**. It is important to note that as of the latest literature review, a complete set of published experimental spectra for this specific molecule is not readily available. Therefore, this document leverages foundational spectroscopic principles and data from analogous structures to predict and interpret the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. This predictive-interpretive approach serves as a robust framework for researchers to analyze their own experimentally acquired data.

Molecular Structure and Its Spectroscopic Implications

To interpret the spectroscopic data, we must first deconstruct the molecule into its constituent parts: a phenol, a primary aromatic amine, an isopropyl group, and a 1,2,4-trisubstituted aromatic ring. Each of these components will give rise to characteristic signals in its respective spectrum.

Molecular Structure Diagram

Caption: Chemical structure of **5-Amino-2-isopropylphenol**.

Proton Nuclear Magnetic Resonance (^1H NMR) Spectroscopy

^1H NMR spectroscopy provides detailed information about the electronic environment, connectivity, and number of different types of protons in a molecule.

Predicted ^1H NMR Data

The predicted chemical shifts (δ) are relative to tetramethylsilane (TMS) in a standard deuterated solvent like CDCl_3 or DMSO-d_6 . The phenolic and amino protons are exchangeable, and their signals may broaden or disappear upon addition of D_2O .^[2]

Proton Assignment	Predicted δ (ppm)	Multiplicity	Coupling Constant (J)	Integration	Rationale
-OH	8.0 - 9.5	broad singlet	N/A	1H	Phenolic protons are acidic and their chemical shift is highly dependent on solvent and concentration due to hydrogen bonding.
Ar-H6	~6.8	doublet	$J \approx 2.5$ Hz	1H	Ortho to the strong electron-donating -OH group and meta to the -NH ₂ group. Experiences ortho coupling with H4.
Ar-H4	~6.6	doublet of doublets	$J \approx 8.5, 2.5$ Hz	1H	Ortho to the -NH ₂ group and meta to the -OH group. Experiences meta coupling to H6 and ortho coupling to H3.

Ar-H3	~6.5	doublet	$J \approx 8.5 \text{ Hz}$	1H	Ortho to the isopropyl group and ortho to the -NH ₂ group. Experiences ortho coupling with H4.
-NH ₂	3.5 - 5.0	broad singlet	N/A	2H	Amino protons are exchangeable; their shift is solvent and concentration-dependent. [3]
-CH(CH ₃) ₂	3.0 - 3.4	septet	$J \approx 7.0 \text{ Hz}$	1H	The methine proton is split by the six equivalent methyl protons. Its proximity to the aromatic ring causes a downfield shift.

-CH(CH ₃) ₂	~1.2	doublet	J ≈ 7.0 Hz	6H	The two methyl groups are equivalent and are split by the single methine proton.
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Experimental Considerations for ¹H NMR

- Solvent Choice: DMSO-d₆ is often preferred for aminophenols as it helps in resolving the -OH and -NH₂ protons, which appear as sharp singlets and are less prone to rapid exchange than in CDCl₃.
- D₂O Exchange: A definitive method for assigning -OH and -NH₂ protons is to acquire a spectrum, add a drop of D₂O to the NMR tube, shake, and re-acquire the spectrum. The signals corresponding to these exchangeable protons will disappear.^[2]

Carbon-13 Nuclear Magnetic Resonance (¹³C NMR) Spectroscopy

¹³C NMR spectroscopy provides information on the number and electronic environment of carbon atoms in a molecule.

Predicted ¹³C NMR Data

Carbon Assignment	Predicted δ (ppm)	Rationale
C1 (C-OH)	150 - 155	The carbon attached to the highly electronegative oxygen of the hydroxyl group is significantly deshielded.
C5 (C-NH ₂)	140 - 145	The carbon attached to the nitrogen of the amino group is also deshielded.
C2 (C-isopropyl)	135 - 140	The attachment of the isopropyl group and proximity to the C-OH group results in a downfield shift.
C4	115 - 120	This carbon is ortho to the electron-donating amino group, causing an upfield shift.
C6	114 - 119	This carbon is ortho to the electron-donating hydroxyl group, leading to an upfield shift.
C3	112 - 117	This carbon is ortho to the amino group and meta to the hydroxyl group, resulting in an upfield shift.
-CH(CH ₃) ₂	26 - 30	Aliphatic methine carbon attached to the aromatic ring.
-CH(CH ₃) ₂	22 - 25	Aliphatic methyl carbons of the isopropyl group.

Infrared (IR) Spectroscopy

IR spectroscopy is a powerful tool for identifying the functional groups present in a molecule based on the absorption of infrared radiation, which excites molecular vibrations.

Predicted IR Absorption Bands

Wavenumber (cm ⁻¹)	Vibration Type	Intensity	Significance
3400 - 3200	O-H stretch (phenol) & N-H stretch (amine)	Strong, Broad	This region will likely show overlapping broad bands. The O-H stretch is typically very broad due to hydrogen bonding. ^[2] The primary amine will show two N-H stretching bands. ^[3]
3050 - 3000	Aromatic C-H stretch	Medium	Confirms the presence of the aromatic ring.
2960 - 2850	Aliphatic C-H stretch	Strong	Characteristic of the isopropyl group. ^[4]
1620 - 1580	N-H bend (scissoring)	Medium-Strong	Confirms the presence of a primary amine. ^[3]
1600 & 1475	Aromatic C=C ring stretch	Medium-Strong	Confirms the presence of the aromatic ring.
1260 - 1180	C-O stretch (phenol)	Strong	Characteristic of the phenolic C-O bond.
1320 - 1250	C-N stretch (aromatic amine)	Strong	Confirms the C-N bond of the aromatic amine.

Sample Preparation Protocol (KBr Pellet)

- Preparation: Grind 1-2 mg of the **5-Amino-2-isopropylphenol** sample with ~100 mg of dry potassium bromide (KBr) powder in an agate mortar.

- Homogenization: Ensure the mixture is homogenous and has a fine, consistent texture.
- Pellet Formation: Transfer the powder to a pellet press and apply pressure (typically 7-10 tons) for several minutes to form a transparent or translucent pellet.
- Analysis: Place the KBr pellet in the sample holder of the IR spectrometer and acquire the spectrum.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in structural elucidation. The molecular formula for **5-Amino-2-isopropylphenol** is $C_9H_{13}NO$.

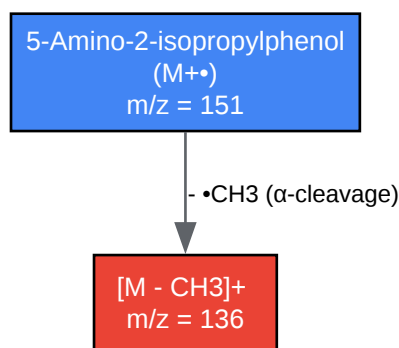
- Molecular Weight: 151.21 g/mol
- Exact Mass: 151.0997 Da

Predicted Fragmentation Pattern (Electron Ionization - EI)

In EI-MS, the molecular ion ($M^{+ \cdot}$) is formed, which then undergoes fragmentation. The most likely fragmentation pathways are driven by the stable functionalities.

- Molecular Ion ($M^{+ \cdot}$): A prominent peak is expected at $m/z = 151$.
- Alpha-Cleavage: The most favorable fragmentation for alkyl-substituted aromatics is the cleavage of the benzylic bond. Loss of a methyl radical ($\bullet CH_3$) from the isopropyl group will result in a stable benzylic cation.
 - $[M - 15]^+$: A strong peak at $m/z = 136$ ($151 - 15$). This is often the base peak.

Fragmentation Pathway Diagram



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Caption: Predicted primary fragmentation of **5-Amino-2-isopropylphenol** in EI-MS.

General Protocol for EI-MS Analysis

- **Sample Introduction:** A dilute solution of the compound in a volatile solvent (e.g., methanol or dichloromethane) is introduced into the instrument, typically via direct injection or a GC inlet.
- **Ionization:** The sample is vaporized and bombarded with high-energy electrons (~70 eV), causing ionization and fragmentation.
- **Mass Analysis:** The resulting ions are accelerated and separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., quadrupole or time-of-flight).
- **Detection:** Ions are detected, and their abundance is plotted against their m/z value to generate the mass spectrum.

Conclusion

This guide outlines the predicted spectroscopic fingerprint of **5-Amino-2-isopropylphenol**. The combination of ¹H NMR, ¹³C NMR, IR, and MS provides a self-validating system for structural confirmation. The predicted ¹H NMR splitting patterns will confirm the substitution on the aromatic ring, while D₂O exchange will definitively identify the -OH and -NH₂ protons. The characteristic stretches in the IR spectrum will confirm the presence of all key functional groups. Finally, the molecular ion peak and the characteristic [M-15]⁺ fragmentation in the mass spectrum will corroborate the molecular weight and the presence of the isopropyl group. These predicted data serve as a benchmark for researchers to confidently verify the identity and purity of synthesized or isolated **5-Amino-2-isopropylphenol**.

References

- Human Metabolome Database. ¹³C NMR Spectrum (1D, 1000 MHz, H₂O, predicted) (HMDB0035770). Available at: [\[Link\]](#)
- PubChem. 2-Amino-5-isopropylphenol | C₉H₁₃NO | CID 21184834. Available at: [\[Link\]](#)
- FooDB. Showing Compound 5-Isopropyl-2-methylphenol (FDB014512). Available at: [\[Link\]](#)
- PrepChem.com. Synthesis of ortho-isopropyl phenol. Available at: [\[Link\]](#)
- FooDB. Showing Compound 2-Isopropyl-5-methylphenol (FDB014795). Available at: [\[Link\]](#)
- National Institutes of Health. Mass Spectrometry-based Proteomics: Qualitative Identification to Activity-based Protein Profiling - PMC. Available at: [\[Link\]](#)
- Doc Brown's Chemistry. database IR spectra INFRARED SPECTROSCOPY INDEX. Available at: [\[Link\]](#)
- Google Patents. DE19651040C2 - Process for the preparation of 2-amino-5-alkyl-phenols.
- ChemSynthesis. 4-amino-2-isopropyl-5-methylphenol - 1128-28-5. Available at: [\[Link\]](#)
- Chemistry LibreTexts. 17.11: Spectroscopy of Alcohols and Phenols. Available at: [\[Link\]](#)
- National Institute of Standards and Technology. Isopropyl Alcohol - NIST WebBook. Available at: [\[Link\]](#)
- National Institute of Standards and Technology. p-Cumenol - NIST WebBook. Available at: [\[Link\]](#)
- Doc Brown's Chemistry. infrared spectrum of propan-2-amine (2-aminopropane). Available at: [\[Link\]](#)
- Natural Products Magnetic Resonance Database. Showing NP-Card for 5-Isopropyl-2-methylphenol (NP0001326). Available at: [\[Link\]](#)

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Sources

- [1. 5-Amino-2-isopropylphenol | 850085-99-3 | Benchchem \[benchchem.com\]](#)
- [2. chem.libretexts.org \[chem.libretexts.org\]](#)
- [3. infrared spectrum of propan-2-amine \(2-aminopropane\) C₃H₉N \(CH₃\)₂CHNH₂ prominent wavenumbers cm⁻¹ detecting functional groups present finger print for identification of isopropylamine 2-propylamine 2-propanamine image diagram doc brown's advanced organic chemistry revision notes \[docbrown.info\]](#)
- [4. Isopropyl Alcohol \[webbook.nist.gov\]](#)
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